

# Proper Disposal of Wiskostatin: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	Wiskostatin	
Cat. No.:	B150537	Get Quote

**Wiskostatin** is a potent and selective inhibitor of the neuronal Wiskott-Aldrich syndrome protein (N-WASP) and is classified as a hazardous substance.[1][2] Proper handling and disposal are crucial to ensure the safety of laboratory personnel and to prevent environmental contamination. This guide provides detailed procedures for the safe disposal of **Wiskostatin** in a research setting.

## I. Wiskostatin Safety Profile

Before handling **Wiskostatin**, it is essential to be aware of its chemical properties and associated hazards. This information is critical for implementing appropriate safety measures.

#### Hazard Classification:

- Acute Toxicity, Oral (Category 3): Toxic if swallowed.[1][2]
- Hazardous to the Aquatic Environment, Long-term Hazard (Category 4): May cause longlasting harmful effects to aquatic life.[1][2]

#### GHS Pictogram:

Skull and Crossbones

Signal Word: Danger[1][2]



Property	Data	Reference
CAS Number	253449-04-6	[1][2]
Molecular Formula	C17H18Br2N2O	[2][3]
Molecular Weight	426.15 g/mol	[2]
Appearance	Crystalline solid, typically white	[2][4]
Solubility	Soluble in DMSO (e.g., 5 mg/mL or 100 mM)	[2][3]
Storage Temperature	-20°C	[2][4]
Transport Designation	UN2811, Toxic solids, organic, n.o.s. (Wiskostatin)	[1]

## **II. Step-by-Step Disposal Protocol**

The following procedures outline the mandatory steps for the safe disposal of **Wiskostatin** waste, including pure compound, contaminated labware, and solutions.

- 1. Personal Protective Equipment (PPE):
- Always wear standard laboratory PPE, including a lab coat, safety goggles, and chemical-resistant gloves (e.g., nitrile) when handling Wiskostatin in any form.
- 2. Segregation of Waste:
- All Wiskostatin waste must be segregated from general laboratory trash.
- Establish a designated waste container specifically for Wiskostatin and Wiskostatincontaminated materials.
- 3. Disposal of Unused or Expired Wiskostatin (Solid):
- Do not dispose of solid **Wiskostatin** down the drain or in the regular trash.
- Keep the compound in its original, clearly labeled container.

### Safety Operating Guide





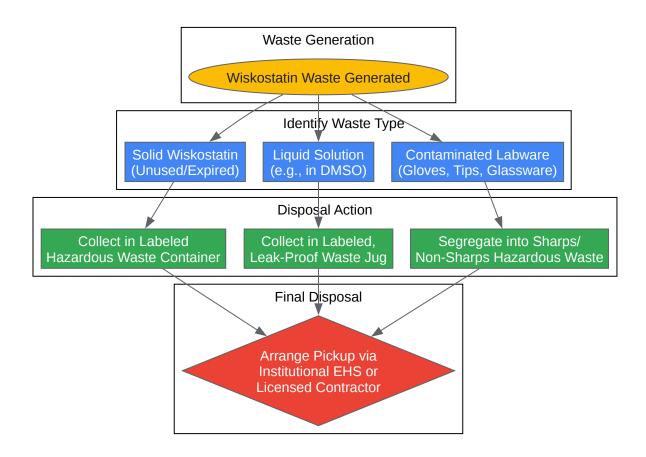
- Place the container into a secondary, sealable waste bag or container labeled as "Hazardous Waste: Wiskostatin."
- 4. Disposal of **Wiskostatin** Solutions (e.g., in DMSO):
- Collect all liquid waste containing Wiskostatin in a dedicated, leak-proof, and sealable container.
- The container must be made of a material compatible with the solvent (e.g., a chemical waste jug for DMSO solutions).
- Label the container clearly with "Hazardous Waste: **Wiskostatin** in [Solvent Name]" and the approximate concentration.
- Crucially, do not pour **Wiskostatin** solutions down the drain.[1] This is to avoid release into the environment, where it can be harmful to aquatic life.[1][2]
- 5. Disposal of Contaminated Labware:
- Sharps: Needles, syringes, or other sharps contaminated with **Wiskostatin** should be placed directly into a designated sharps container for hazardous chemical waste.
- Non-Sharps: Pipette tips, centrifuge tubes, gloves, and other disposable labware that have come into contact with Wiskostatin should be collected in a designated hazardous waste bag.
- Glassware: Reusable glassware should be decontaminated. A common procedure is to rinse
  the glassware with a suitable solvent (one that dissolves Wiskostatin, like DMSO, followed
  by ethanol and then water) to remove any residue. The rinseate must be collected and
  disposed of as hazardous liquid waste.
- 6. Final Disposal Procedure:
- All collected Wiskostatin waste (solid, liquid, and contaminated materials) must be disposed
  of through your institution's Environmental Health and Safety (EHS) office or a licensed
  hazardous waste disposal contractor.



- Follow your institution's specific procedures for waste pickup, ensuring all containers are properly labeled and sealed.
- The classification UN2811 indicates that the waste must be transported as a toxic organic solid.[1]

# Visual Guide: Wiskostatin Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of various forms of **Wiskostatin** waste.



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Caption: Logical workflow for the safe disposal of Wiskostatin.

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